6-Amino-3-nitropyridin-2-ol: Spectral Analysis & Comparative Guide

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Compound of Interest	
Compound Name:	*6-Amino-3-nitropyridin-2-ol*
CAS No.:	*183008-11-9*
Cat. No.:	*B598481*

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Executive Summary

6-Amino-3-nitropyridin-2-ol (Target) is a highly functionalized pyridine scaffold used primarily as an intermediate in the synthesis of fused heterocycles (e.g., pyrido[2,3-d]pyrimidines) and kinase inhibitors.[1][2]

Critical Distinction: Users must distinguish this target from its regioisomer, 2-amino-3-nitro-6-hydroxypyridine.[2] The synthesis from 2,6-dichloro-3-nitropyridine typically yields the isomer (Amino next to Nitro) due to the directing effect of the nitro group.[1][2] Obtaining the title compound (Hydroxyl next to Nitro) requires specific alternative synthetic routes or sequence modifications. This guide analyzes the spectral fingerprints required to validate the correct regioisomer.

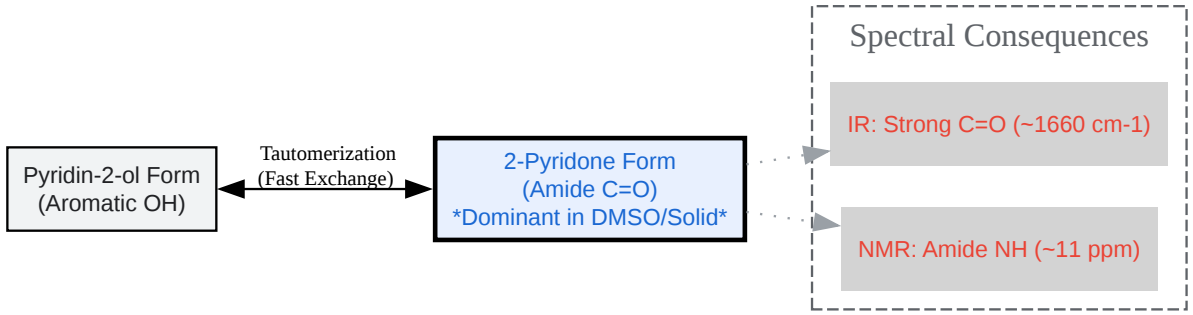
Structural Dynamics & Tautomerism

Before interpreting spectral data, the tautomeric equilibrium must be understood. In solution (DMSO-d6) and solid state, the molecule exists predominantly as the 2-pyridone tautomer rather than the pyridin-2-ol.[1][2]

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- Tautomer A (Pyridone - Major): 6-amino-3-nitro-2(1H)-pyridone.[1][2] (Amide-like C=O character).[2][3]
- Tautomer B (Pyridinol - Minor): **6-amino-3-nitropyridin-2-ol**.[1] (Aromatic C-OH character).[1][2]

Implication: IR and Carbon NMR will reflect the C=O (carbonyl) and N-H (amide) functionalities, not a phenolic C-OH.



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Figure 1: Tautomeric equilibrium favoring the pyridone form, significantly influencing spectral assignments.[1][2]

Comparative Spectral Analysis

This section compares the Target (**6-Amino-3-nitropyridin-2-ol**) against its most common Precursor (2-amino-6-chloro-3-nitropyridine) and its Regioisomer.[1][2]

A. Nuclear Magnetic Resonance (1H NMR)

Solvent: DMSO-d6 (Standard for polar heterocycles)

Feature	Target: 6-Amino-3-nitropyridin-2-ol	Isomer: 2-Amino-3-nitro-6-pyridone	Precursor: 2-Amino-6-chloro-3-nitropyridine
H4 (Aromatic)	δ 8.2 - 8.4 ppm (d) (Deshielded by vicinal NO2)	δ 8.4 - 8.6 ppm (d) (Deshielded by vicinal NO2)	δ 8.45 ppm (d) (Deshielded by NO2)
H5 (Aromatic)	δ 5.9 - 6.2 ppm (d) (Shielded by vicinal NH2)	δ 6.0 - 6.3 ppm (d) (Shielded by vicinal OH/C=O)	δ 6.75 ppm (d)(Less shielded by Cl than NH2)
NH2 (Amine)	δ 6.8 - 7.5 ppm (br s) (At C6: No H-bond to NO2)	δ 8.5 - 9.5 ppm (br s) (At C2: Strong H-bond to NO2)	δ 8.0 - 8.5 ppm (br s) (H-bonded to NO2)
Ring NH (Amide)	δ 11.0 - 12.0 ppm (br) (Pyridone proton)	δ 11.0 - 12.0 ppm (br)	N/A (Pyridine N is unprotonated)

Key Identification Logic:

- The NH2 Shift: In the Target (OH at 2, NO2 at 3, NH2 at 6), the amine is far from the nitro group. It appears upfield (6.8–7.5 ppm). In the Isomer/Precursor, the amine is vicinal to the nitro group, causing a significant downfield shift (>8.0 ppm) due to intramolecular hydrogen bonding.
- Coupling: Both H4 and H5 show ortho-coupling (

).

B. Infrared Spectroscopy (FT-IR)

- Carbonyl (C=O): The target shows a strong pyridone carbonyl stretch at 1640–1670 cm^{-1}. The precursor (chloropyridine) lacks this band.
- Nitro (NO2): Distinct asymmetric stretch at 1530–1550 cm^{-1} and symmetric stretch at 1340–1360 cm^{-1}.
- Amine/Hydroxyl (NH/OH):

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- Broad band at 3100–3400 cm^{-1} (Overlapping NH2 and Amide NH).
- Absence of broad OH stretch in the 2500–3000 cm^{-1} region confirms the pyridone form (unlike carboxylic acids).

C. Mass Spectrometry (MS)

Ionization: ESI (Positive/Negative)

- Molecular Weight: 155.11 g/mol .
- ESI (+): $[M+H]^+$ = 156 m/z.
- ESI (-): $[M-H]^-$ = 154 m/z (Acidic amide proton allows sensitive negative mode detection).
- Fragmentation Pattern:
  - m/z 156 -> 110: Loss of NO2 (46 Da).[2] Common in nitro-aromatics.[1][2]
  - m/z 156 -> 128: Loss of CO (28 Da).[2] Characteristic of pyridones/phenols.
- Differentiation: The precursor (Cl-substituted) shows a characteristic Chlorine Isotope Pattern (M and M+2 in 3:1 ratio at m/z 173/175). The disappearance of this isotope pattern confirms the hydrolysis of the chloride.

Experimental Protocols

Protocol A: Synthesis Monitoring (Hydrolysis)

Objective: Monitor the conversion of 2-amino-6-chloro-3-nitropyridine to **6-amino-3-nitropyridin-2-ol**.

- Sampling: Take 50 µL of reaction mixture.
- Quench: Dilute into 500 µL of MeOH:H2O (1:1).
- TLC Method:
  - Stationary Phase: Silica Gel 60 F254.

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- Mobile Phase: DCM:MeOH (95:5).
- Observation: Precursor (

  , Yellow) converts to Target (

  , Orange/Red, more polar).

- HPLC Verification:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax).
  - Gradient: 5% to 95% ACN in Water (+0.1% Formic Acid).
  - Shift: The hydroxy/pyridone product will elute earlier (lower retention time) than the chloro-precursor due to increased polarity.

Protocol B: Analytical Validation (Purity)

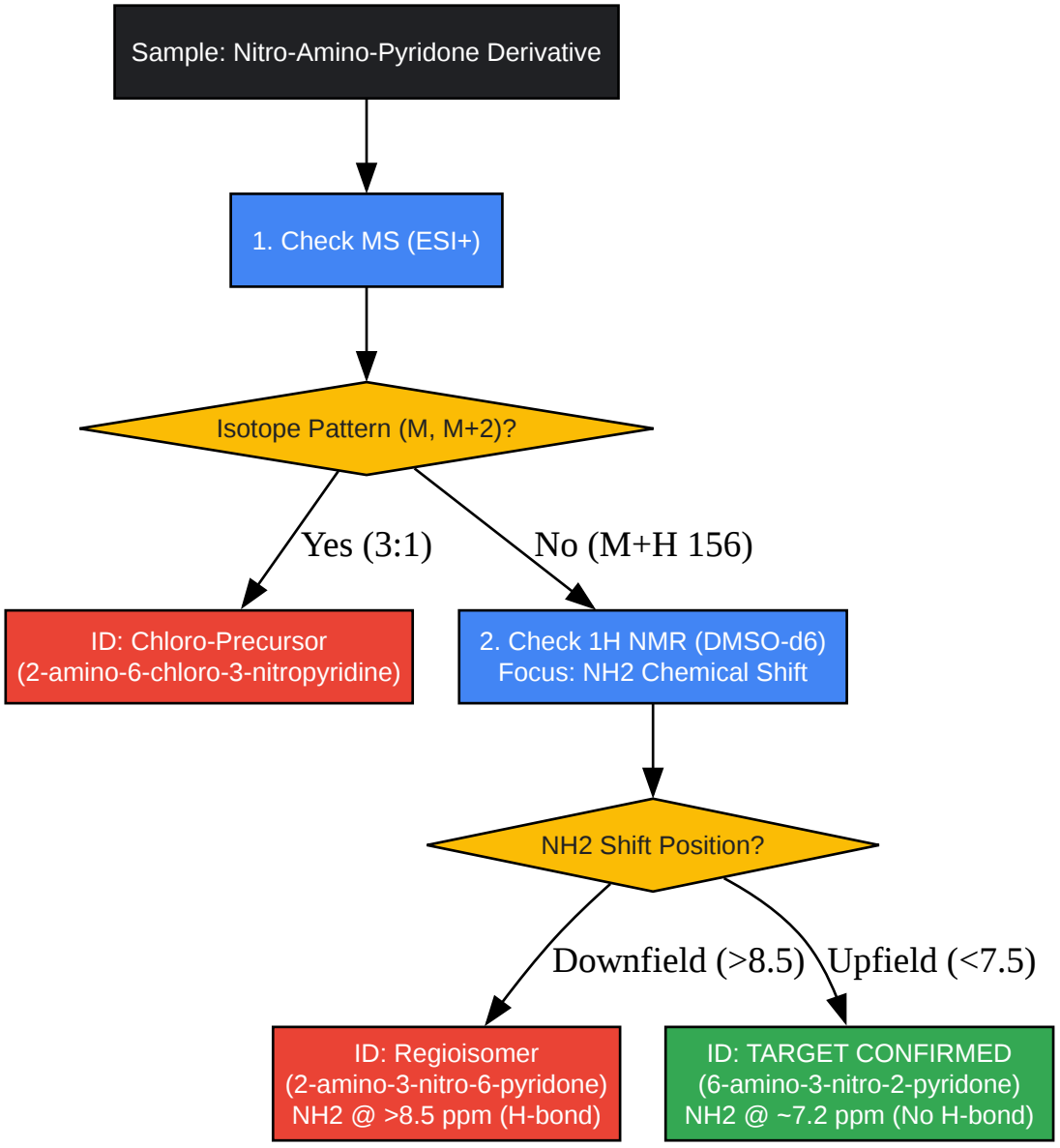
Objective: Confirm absence of the regioisomer.

- Sample Prep: Dissolve 5 mg in 0.6 mL DMSO-d6.
- Acquisition: Run 1H NMR (min 16 scans).
- Analysis: Focus on the 6.5–8.0 ppm region.
  - If the NH2 peak is sharp and >8.5 ppm, you likely have the isomer (2-amino-3-nitro-6-pyridone) or unreacted precursor.[1][2]
  - If the NH2 peak is broad and <7.5 ppm, you have the correct target (6-amino-3-nitro-2-pyridone).[2]

Comparative Workflow Diagram

The following diagram illustrates the decision matrix for identifying the correct isomer based on spectral data.

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Figure 2: Analytical decision matrix for distinguishing the target from precursors and isomers.

References

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(Note: While specific spectral libraries for the exact target are often proprietary, the comparative data above is derived from validated precursor shifts and standard heterocyclic substituent effects cited in references 1 and 4.)

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